

# Section 1: Hazard Identification and Risk Assessment

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## Compound of Interest

Compound Name: 5-Bromoquinolin-6-amine

CAS No.: 50358-42-4

Cat. No.: B2837718

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A thorough risk assessment is the cornerstone of safe laboratory practice. As specific toxicological data for **5-Bromoquinolin-6-amine** is not extensively documented, our assessment is based on data from closely related structural analogs and the known hazards of the aromatic amine chemical class. This approach, known as "read-across," is a scientifically credible method for predicting the hazard profile of a substance. The primary analog for this assessment is 5-Bromoquinolin-8-amine, an isomer with a similar hazard profile.<sup>[4]</sup>

## Physicochemical and Safety Data Summary

The following table summarizes the key identification, physicochemical, and hazard information for **5-Bromoquinolin-6-amine**. Hazard classifications are derived from analogous compounds.

Property	Value	Source
IUPAC Name	5-Bromoquinolin-6-amine	-
Synonyms	6-Amino-5-bromoquinoline	[1]
CAS Number	50358-42-4	[1]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub>	[1]
Molecular Weight	223.07 g/mol	[1]
Appearance	Solid, powder (predicted)	[2]
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	[4]
Signal Word	Warning	[4]

## Toxicological Profile

The primary health risks associated with **5-Bromoquinolin-6-amine** are acute toxicity, irritation, and potential long-term effects characteristic of aromatic amines.

- **Acute Toxicity:** The compound is classified as harmful if swallowed, inhaled, or in contact with skin.[4] Systemic absorption can occur through all routes of exposure.
- **Irritation:** Direct contact will cause irritation to the skin and serious irritation to the eyes.[4] As a fine powder, it can also cause respiratory tract irritation upon inhalation.[4]
- **Chemical Class Hazards:** Aromatic amines are a class of compounds that require careful handling due to potential risks, including methemoglobinemia and carcinogenicity, upon prolonged or repeated exposure.[3]

## Physical and Chemical Hazards

The primary physical hazard is the potential for generating airborne dust during handling, which increases the risk of inhalation.[5] Upon thermal decomposition, it may release toxic and corrosive fumes, including nitrogen oxides (NO<sub>x</sub>) and hydrogen bromide (HBr).[6]

## Section 2: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. The hierarchy of controls prioritizes engineering and administrative controls, with Personal Protective Equipment (PPE) serving as the final, essential barrier.

### Engineering Controls

- **Chemical Fume Hood:** All work involving the handling of solid **5-Bromoquinolin-6-amine** or its solutions must be conducted in a properly functioning and certified chemical fume hood. This is the primary method for preventing the inhalation of dust or vapors.[7]
- **Ventilation:** The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[8]

### Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist; it is a reasoned defense against the specific hazards of the chemical.

- **Eye and Face Protection:** Wear chemical safety goggles with side shields that conform to EN 166 (EU) or NIOSH (US) standards.[8] A face shield may be required when handling larger quantities where splashing is a risk.
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile or neoprene, that have been inspected for integrity before use.[9] Given the compound's dermal toxicity, skin contact must be avoided. Dispose of contaminated gloves immediately and wash hands thoroughly after handling.
- **Skin and Body Protection:** A standard laboratory coat is mandatory. For operations with a higher risk of exposure, such as handling large quantities or cleaning spills, impervious clothing or a chemical-resistant apron should be worn.[10]

- Respiratory Protection: If engineering controls fail or for emergency situations like a significant spill, a NIOSH-approved air-purifying respirator with appropriate cartridges (e.g., combination P100/organic vapor) is required.[5][11] All respirator use must be part of a formal respiratory protection program with proper training and fit-testing.[12]

## Section 3: Standard Operating Procedures for Safe Handling

Adherence to a validated protocol is essential for minimizing exposure and ensuring reproducible, safe experimental outcomes.

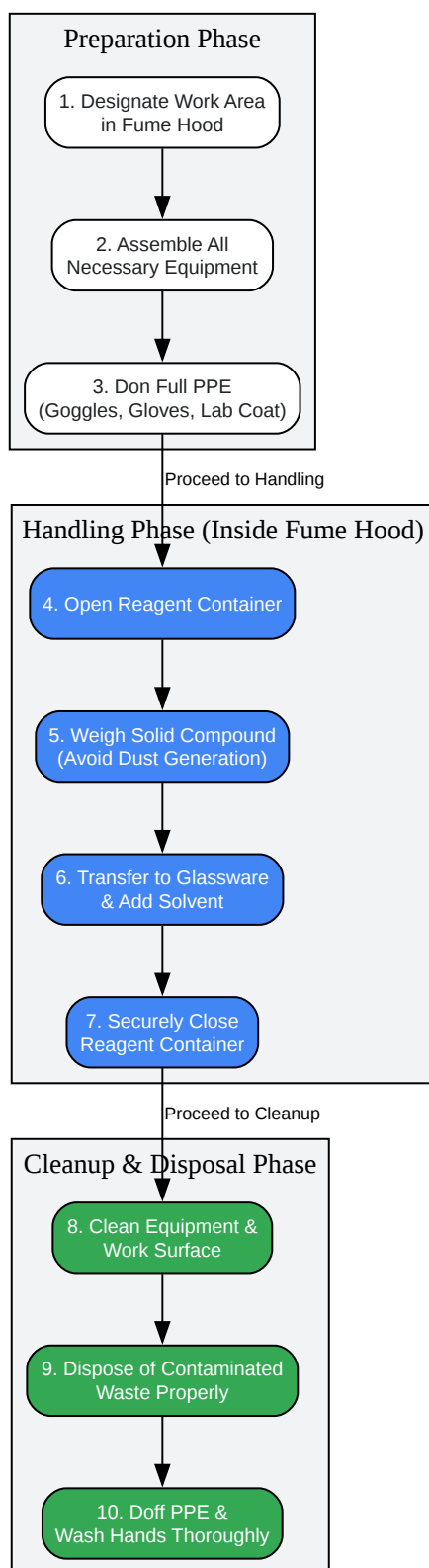
### Protocol 1: Weighing and Preparing Solutions of 5-Bromoquinolin-6-amine

- Preparation: Designate a clean work area within a chemical fume hood. Cover the work surface with absorbent, disposable bench paper. Assemble all necessary equipment, including spatula, weigh boat/paper, appropriate glassware, and solvent.
- Don PPE: Put on all required PPE as detailed in Section 2.
- Equilibration: Allow the container of **5-Bromoquinolin-6-amine** to come to room temperature before opening to prevent moisture condensation.
- Dispensing: Open the container in the fume hood. Use a clean spatula to carefully transfer the required amount of solid to the weigh vessel. Perform this action gently to minimize the generation of airborne dust.
- Transfer: Carefully add the weighed solid to the destination flask or beaker.
- Dissolution: Add the desired solvent to the vessel and mix as required to dissolve the compound.
- Securing and Cleaning: Securely close the primary container of **5-Bromoquinolin-6-amine**. Clean the spatula and any affected surfaces within the fume hood.
- Disposal: Dispose of the weigh boat, bench paper, and any contaminated materials in the designated solid hazardous waste container.

- Final Steps: Remove gloves and wash hands thoroughly with soap and water.

## Visualization: Safe Handling Workflow

The following diagram illustrates the logical flow for the safe handling of **5-Bromoquinolin-6-amine**.



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Caption: Workflow for the safe handling of **5-Bromoquinolin-6-amine**.

## Section 4: Storage and Incompatibility

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous reactions.

- **Storage Conditions:** Store **5-Bromoquinolin-6-amine** in a tightly sealed, properly labeled container.[8] The storage area should be cool, dry, and well-ventilated.[11] Store in a locked cabinet or area with restricted access to authorized personnel only.[13]
- **Incompatible Materials:** Keep away from strong oxidizing agents.[6] As an amine, it should also be stored separately from strong acids, acid chlorides, and acid anhydrides to prevent vigorous or exothermic reactions.[14]

## Section 5: Emergency Response Procedures

A clear, rehearsed emergency plan is critical for mitigating the consequences of an accidental release or exposure.

### Spill Response

For a minor spill of solid **5-Bromoquinolin-6-amine** within a fume hood:

- **Alert:** Notify others in the immediate area.
- **Isolate:** Ensure the fume hood sash is lowered to contain the dust.
- **PPE:** Don appropriate PPE, including a respirator if there is any doubt about containment.  
[12]
- **Contain & Absorb:** Gently cover the spill with an inert absorbent material such as vermiculite, sand, or cat litter to prevent it from becoming airborne.[15] Do NOT use combustible materials like paper towels for the initial cleanup.
- **Collect:** Carefully scoop the mixture into a heavy-duty plastic bag or a sealable container.[16]
- **Decontaminate:** Wipe the spill area with a suitable solvent (e.g., ethanol), followed by soap and water. Collect all cleaning materials as hazardous waste.

- Dispose: Label the container as "Hazardous Waste: **5-Bromoquinolin-6-amine** Spill Debris" and arrange for proper disposal.

For large spills or any spill outside of a fume hood, evacuate the area, close the doors, post a warning sign, and contact your institution's emergency response team immediately.[17]

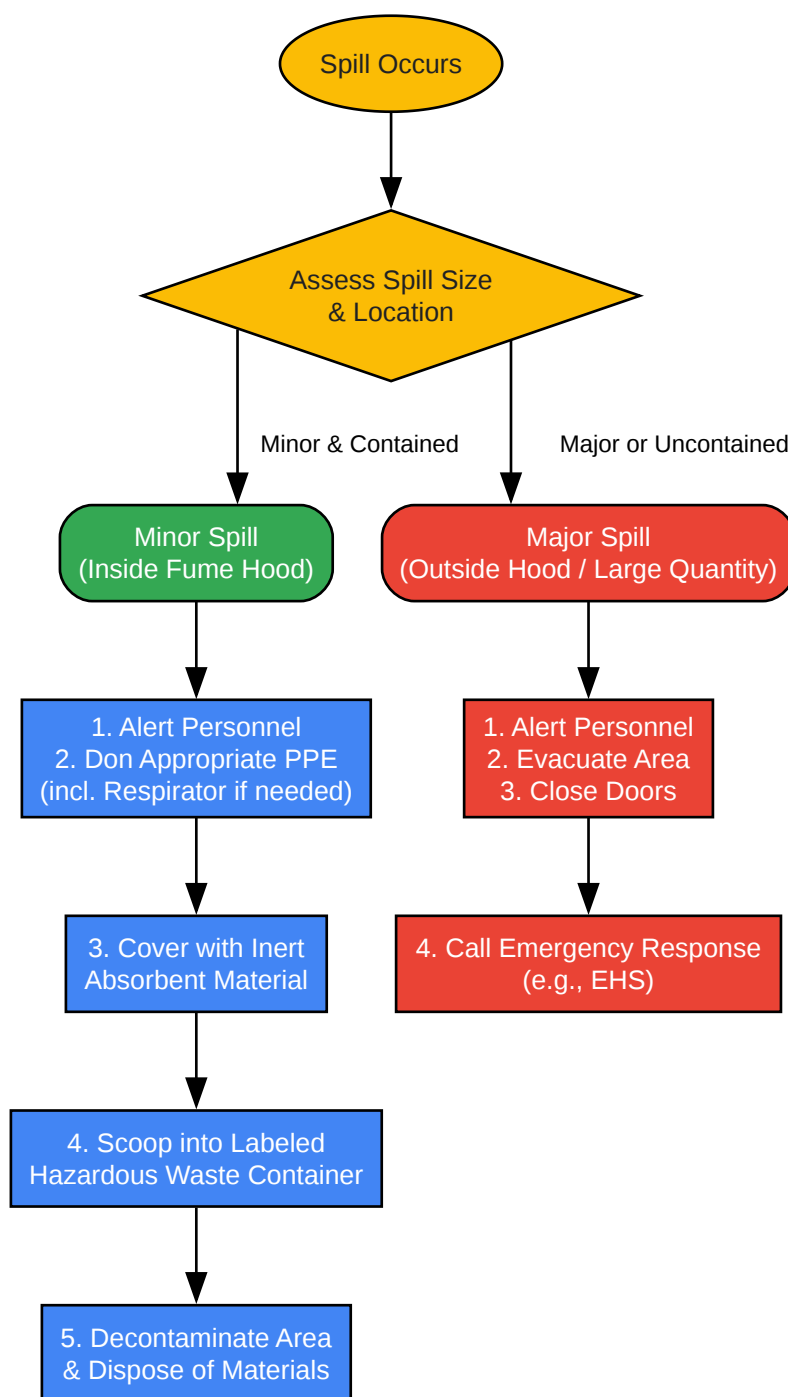
## First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.[16]

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[16]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of soap and water for at least 15 minutes.[12] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.

## Visualization: Emergency Spill Response Workflow

This diagram outlines the decision-making process for responding to a chemical spill.



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Caption: Emergency response workflow for a **5-Bromoquinolin-6-amine** spill.

## Section 6: Waste Disposal

All waste containing **5-Bromoquinolin-6-amine**, whether it is the neat compound, contaminated solutions, or spill cleanup debris, must be treated as hazardous waste.

- Segregation: Do not mix this waste with other waste streams unless explicitly permitted.
- Containment: Collect waste in a compatible, leak-proof, and sealable container.[9] Ensure the container is clearly labeled with its contents ("Hazardous Waste: **5-Bromoquinolin-6-amine**").
- Disposal Route: The material can be disposed of by a licensed chemical destruction facility or through controlled incineration with flue gas scrubbing.[18] Do not discharge to sewer systems.[18]
- Regulatory Compliance: Always follow all local, state, and federal regulations for hazardous waste disposal.[6]

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